

A Comprehensive Technical Guide to Lithium Iodide Trihydrate: Properties, Safety, and Handling

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Compound of Interest

Compound Name: *lithium;iodide;hydrate*

Cat. No.: *B7799450*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of lithium iodide trihydrate ($\text{LiI} \cdot 3\text{H}_2\text{O}$), a crucial inorganic compound with diverse applications in research and industry. From its fundamental chemical properties to detailed safety protocols, this document serves as an essential resource for professionals working with this hygroscopic material.

Chemical Identity and Physicochemical Properties

Lithium iodide trihydrate is the hydrated form of lithium iodide, appearing as white to light yellow hygroscopic crystals.^{[1][2]} It is highly soluble in water, ethanol, and acetone.^{[3][4]} Upon exposure to air and light, it can undergo oxidation, leading to the liberation of iodine and a resultant yellow discoloration.^{[1][5]}

Table 1: Physicochemical Properties of Lithium Iodide Trihydrate

| Property | Value | Source(s) |
|-------------------|---|-----------------|
| CAS Number | 7790-22-9 | [4][6][7][8][9] |
| Molecular Formula | $\text{LiI} \cdot 3\text{H}_2\text{O}$ | [8][9] |
| Molecular Weight | 187.89 g/mol | [3][4][8][9] |
| Appearance | White hygroscopic crystals | [3][4] |
| Melting Point | 73 °C (163 °F) | [3] |
| Density | 3.48 g/cm ³ | [3][4] |
| Solubility | Very soluble in water, ethanol, and acetone | [3][4] |

Safety Data and Hazard Analysis

Understanding the potential hazards associated with lithium iodide trihydrate is paramount for safe handling in a laboratory or industrial setting.

Hazard Identification:

Lithium iodide trihydrate is classified as a warning-level hazard, with the primary concerns being skin irritation, eye irritation, and potential respiratory irritation.[3][6] While not considered a hazardous substance or mixture according to some regulations, it may be harmful if inhaled, ingested, or absorbed through the skin.[10][11] The lithium ion itself is moderately toxic by ingestion.[10]

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Precautionary Statements:

A comprehensive set of precautionary statements ensures the safe handling and storage of this compound.[3] Key precautions include:

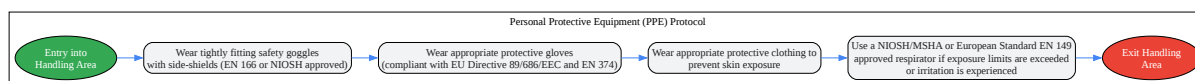
- P231: Handle under inert gas.
- P262: Do not get in eyes, on skin, or on clothing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P422: Store contents under inert gas.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential to mitigate the risks associated with lithium iodide trihydrate.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical for minimizing exposure.



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Caption: Required PPE for handling lithium iodide trihydrate.

Handling Procedures

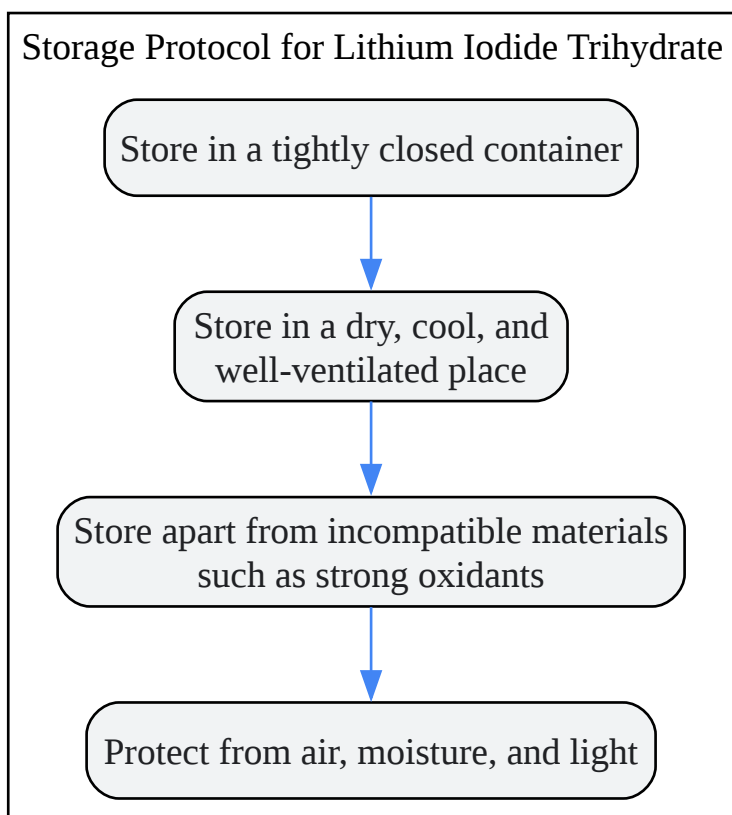
Proper handling techniques are crucial to prevent contamination and accidental exposure.

Step-by-Step Handling Protocol:

- Ventilation: Always handle lithium iodide trihydrate in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[\[2\]](#)[\[12\]](#)
- Avoid Dust Formation: Take care to avoid the formation of dust and aerosols during handling. [\[11\]](#)[\[12\]](#)
- Grounding: Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[12\]](#)
- Personal Hygiene: Wash hands thoroughly after handling and change contaminated clothing. [\[2\]](#)
- Avoid Ingestion and Inhalation: Do not ingest or inhale the substance.[\[2\]](#)

Storage Conditions

Correct storage is vital for maintaining the chemical integrity of lithium iodide trihydrate and ensuring safety.



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Lithium Iodide Trihydrate: Properties, Safety, and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799450/docs#a-comprehensive-technical-guide-to-lithium-iodide-trihydrate-properties-safety-and-handling>]

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